

Physical properties of 1-Methylcyclohexene

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Compound of Interest

Compound Name: 1-Methylcyclohexene

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An In-depth Technical Guide to the Physical Properties of 1-Methylcyclohexene

This technical guide provides a comprehensive overview of the core physical properties of **1-Methylcyclohexene**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental protocols, and includes a visualization of an experimental workflow.

Core Physical and Chemical Properties

1-Methylcyclohexene, with the chemical formula C_7H_{12} , is a cyclic alkene characterized by a six-membered ring containing one double bond, with a methyl group attached to one of the unsaturated carbons.^{[1][2]} It presents as a clear, colorless, and flammable liquid with a characteristic aromatic hydrocarbon-like odor.^{[3][4]} This compound is stable but can be prone to polymerization, which may be inhibited by the addition of stabilizers like hydroquinone.^{[4][5]}

Quantitative Physical Data

The key physical properties of **1-Methylcyclohexene** are summarized in the table below for easy reference and comparison. These values are critical for a variety of applications, from reaction setup to safety considerations.

Property	Value	Conditions
Molar Mass	96.173 g·mol ⁻¹	N/A
Density	0.811 g/mL	at 20 °C
Boiling Point	110-111 °C	at 760 mmHg
Melting Point	-120.4 °C	N/A
Refractive Index (nD)	1.449 - 1.452	at 20 °C
Vapor Pressure	30.6 mmHg	at 25 °C
Water Solubility	52 mg/kg	at 25 °C
Solubility in Organic Solvents	Soluble	In benzene, ether, and other non-polar solvents.[4][5][6]

References for table data: Molar Mass[3][7], Density[3][4][8], Boiling Point[4][8][9], Melting Point[3][9], Refractive Index[8][10], Vapor Pressure[7][10], Water Solubility[3][11].

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard methodologies for measuring the key properties of liquid compounds like **1-Methylcyclohexene**.

Determination of Boiling Point (Micro-Boiling Point Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[12] For small sample volumes, a micro-boiling point determination is a common and efficient method.[13]

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)

- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block heater)
- Clamps and stand

Procedure:

- A small volume (a few milliliters) of **1-Methylcyclohexene** is placed into the fusion tube.[\[14\]](#)
- A capillary tube, sealed at one end, is inverted and placed into the liquid sample.[\[14\]](#)
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb, and immersed in a heating bath.[\[15\]](#)
- The apparatus is heated gently. Initially, a stream of bubbles will emerge from the capillary tube as trapped air expands and is expelled.[\[13\]](#)
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles of the compound's vapor will emerge from the capillary tube.[\[13\]](#)
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The stream of bubbles will slow and eventually stop. The moment the liquid is drawn back into the capillary tube, the vapor pressure inside the capillary equals the atmospheric pressure. The temperature recorded at this exact moment is the boiling point of the liquid.[\[13\]](#)

Determination of Density

Density is the mass of a substance per unit volume.[\[16\]](#) For a liquid like **1-Methylcyclohexene**, this can be determined straightforwardly using a balance and a graduated container.[\[16\]](#)[\[17\]](#)

Apparatus:

- Electronic balance (accurate to at least 0.01 g)
- Graduated cylinder or pycnometer (for higher accuracy)

- Thermometer

Procedure:

- The mass of a clean, dry graduated cylinder (or pycnometer) is measured using an electronic balance.[\[17\]](#)
- A specific volume of **1-Methylcyclohexene** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[17\]](#)
- The combined mass of the graduated cylinder and the liquid is measured.[\[17\]](#)
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the combined mass.
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[16\]](#)
- The temperature of the liquid should be recorded as density is temperature-dependent.
- For improved accuracy, the procedure can be repeated multiple times and the results averaged.[\[17\]](#)

Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material.[\[18\]](#) It is a characteristic property useful for identifying and assessing the purity of substances. The Abbe refractometer is a common instrument for this measurement.[\[18\]](#)

Apparatus:

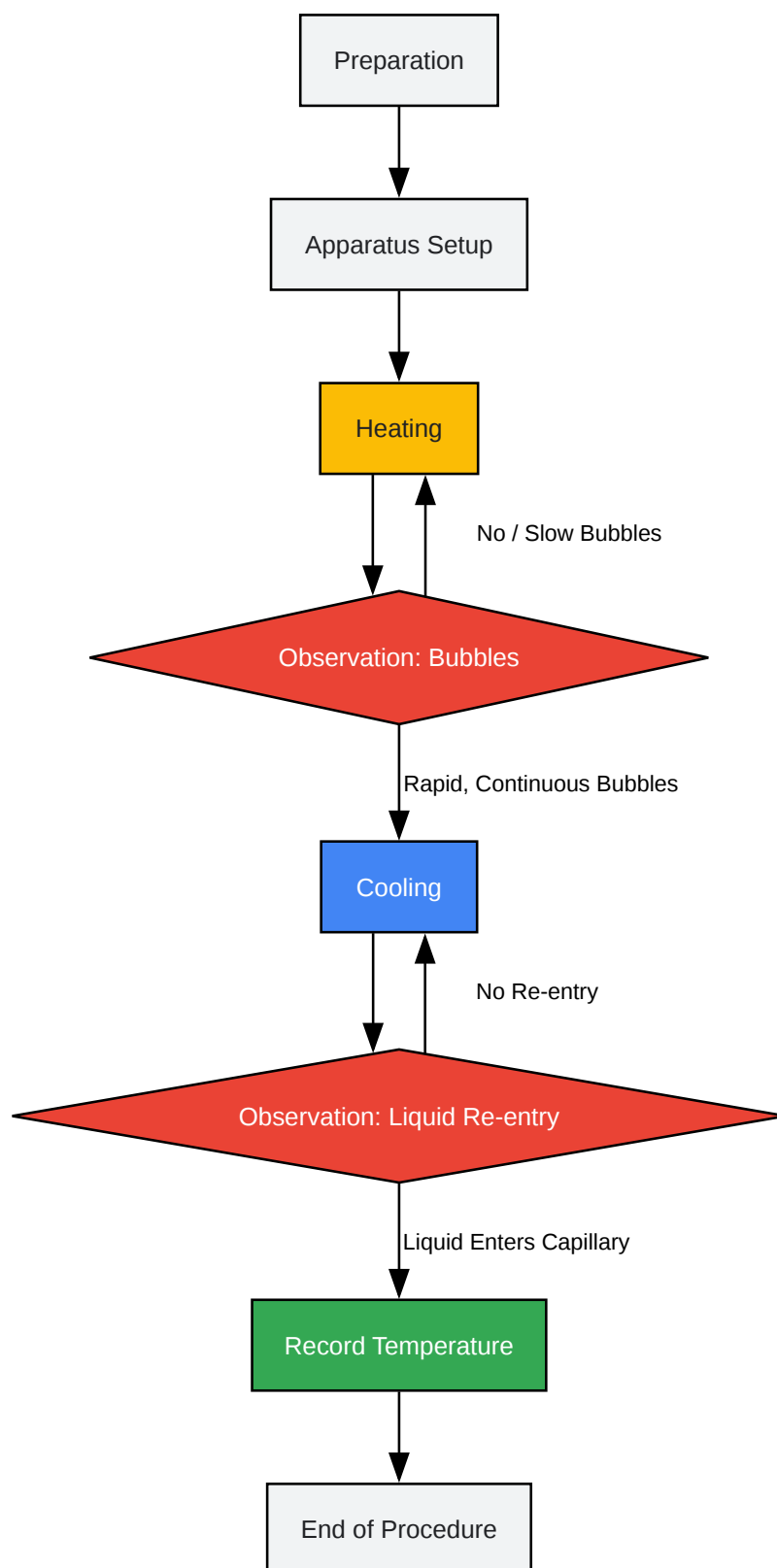
- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Solvent for cleaning (e.g., acetone or ethanol) and soft tissues

Procedure:

- The refractometer is turned on, and the prism temperature is set to a constant value (commonly 20°C) using the circulating water bath.
- The hinged prism is opened, and its surface is cleaned with a suitable solvent and a soft tissue.
- A few drops of **1-Methylcyclohexene** are placed on the surface of the lower prism.
- The prisms are closed and locked securely.
- While looking through the eyepiece, the handwheel is adjusted until the light and dark fields are visible. The dividing line between these fields should be sharpened by adjusting the chromaticity screw.
- The handwheel is further adjusted to center the sharp dividing line precisely on the crosshairs of the reticle.
- The refractive index value is then read from the instrument's scale.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of a liquid's boiling point using the micro-reflux method.



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Caption: Workflow for Micro-Boiling Point Determination.

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